

# An In-depth Technical Guide to Zinc Hydride (ZnH<sub>2</sub>)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *hydride;zinc*

Cat. No.: *B13732888*

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## Abstract

Zinc hydride (ZnH<sub>2</sub>) is a simple yet significant inorganic compound with the chemical formula ZnH<sub>2</sub>.<sup>[1]</sup> As the most stable of the binary first-row transition metal hydrides, it serves as a valuable reagent in various chemical transformations.<sup>[1]</sup> Though it has no major direct commercial applications, its derivatives and related complexes are of considerable interest in organic synthesis and catalysis. This guide provides a comprehensive overview of the chemical and physical properties of zinc hydride, detailed experimental protocols for its synthesis, and an exploration of its applications, particularly as a reducing agent and catalyst in contexts relevant to pharmaceutical and chemical research.

## Chemical Identity and Nomenclature

Zinc hydride is a white, odorless, solid compound.<sup>[1]</sup> It is systematically named according to IUPAC nomenclature, with several acceptable forms reflecting its chemical nature.

- Chemical Formula: ZnH<sub>2</sub>
- IUPAC Names:
  - Zinc(II) hydride<sup>[1]</sup>
  - Zinc dihydride<sup>[1]</sup>

- Zincane[1]

## Physicochemical and Structural Properties

Zinc hydride is a polymeric solid under standard conditions, forming a one-dimensional network connected by covalent bonds.[1] In the gas phase, it exists as a linear monomer.[1] While metastable at room temperature, it is sensitive to air and moisture.[1]

Table 1: Key Physicochemical Data for Zinc Hydride

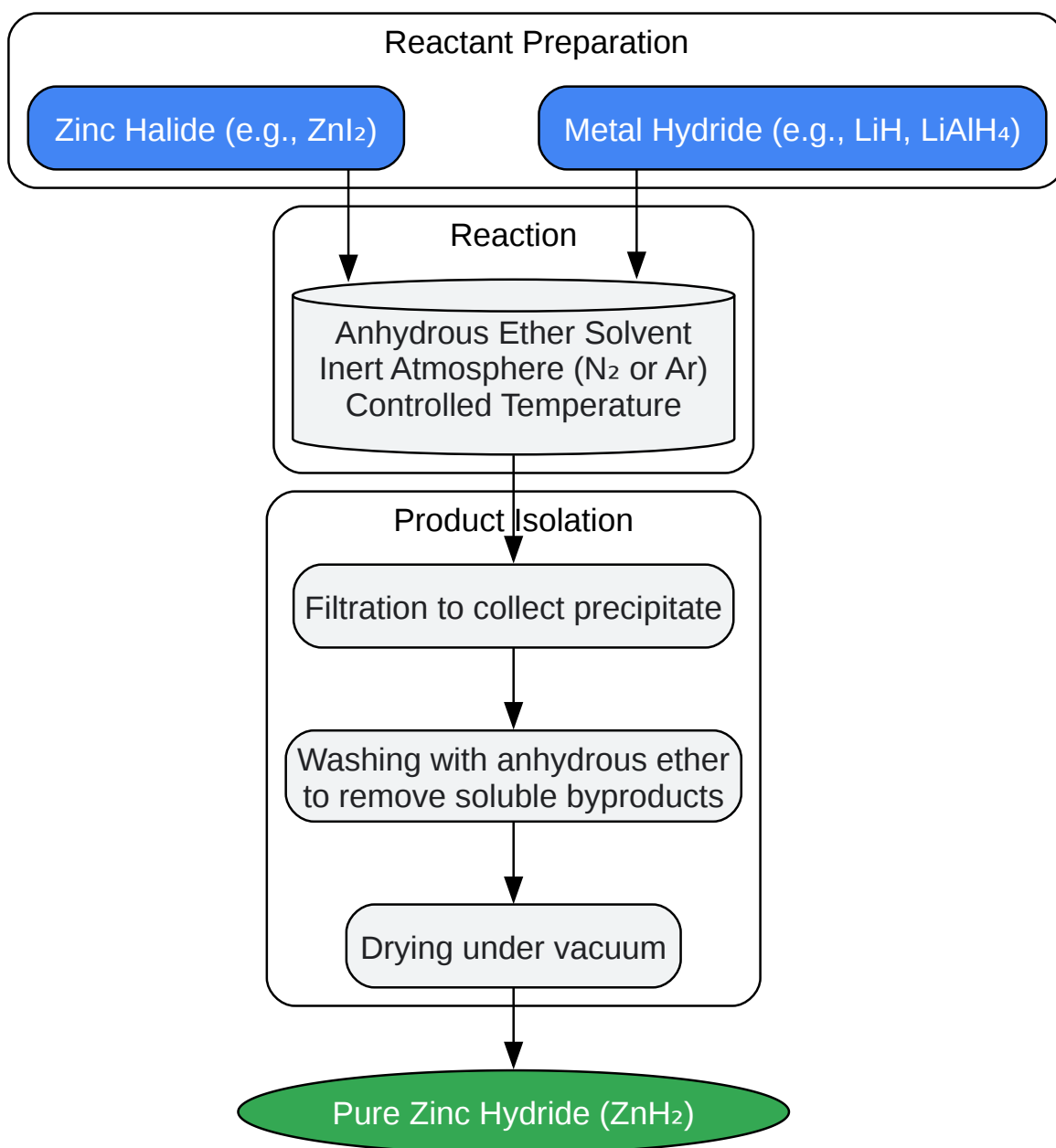
Property	Value	Citation(s)
Molar Mass	67.425 g/mol	[1]
Appearance	White, odorless crystalline solid	[1]
Decomposition Temperature	Decomposes rapidly above 90°C	[1]
Molecular Shape (Gas Phase)	Linear	[1]
Zn-H Bond Length (Gas Phase)	153.5 pm	[1]
Average Zn-H Bond Energy	51.24 kcal/mol	[1]
Solubility	Insoluble in ether; forms adducts in non-aqueous solvents	[1][2]

## Synthesis of Zinc Hydride: Experimental Protocols

The synthesis of zinc hydride can be achieved through several routes. The earliest reported synthesis by Schlesinger in 1947 involved the hazardous pyrophoric reagent dimethylzinc.[1][2] Safer, more common methods rely on salt metathesis reactions.

## General Synthesis Workflow via Salt Metathesis

The most common and safer laboratory-scale synthesis involves the reaction of a zinc halide with a simple or complex metal hydride in an ethereal solvent.

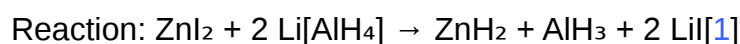


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**Caption:** General experimental workflow for the synthesis of zinc hydride.

## Detailed Experimental Protocol: Synthesis from Zinc Iodide and Lithium Aluminum Hydride

This procedure is adapted from established salt metathesis methods, such as those described in Inorganic Syntheses.



Materials:

- Anhydrous Zinc Iodide ( $\text{ZnI}_2$ )
- Lithium Aluminum Hydride ( $\text{Li}[\text{AlH}_4]$ )
- Anhydrous Diethyl Ether
- Standard Schlenk line or glovebox equipment for handling air-sensitive reagents

Procedure:

- Preparation: Under an inert atmosphere (e.g., nitrogen or argon), a solution of anhydrous zinc iodide in diethyl ether is prepared in a Schlenk flask equipped with a magnetic stirrer.
- Reaction: A freshly prepared, standardized solution of lithium aluminum hydride in diethyl ether is slowly added dropwise to the stirred zinc iodide solution at a controlled temperature (typically between 0°C and room temperature). The stoichiometry should be carefully controlled to favor the precipitation of  $\text{ZnH}_2$ .
- Precipitation: Upon addition, a white precipitate of zinc hydride will form. The reaction mixture is stirred for several hours to ensure completion.
- Isolation: The precipitate is isolated by filtration under an inert atmosphere using a Schlenk filter or cannula techniques.
- Purification: The collected solid is washed multiple times with anhydrous diethyl ether to remove soluble byproducts such as lithium iodide and any unreacted starting materials.

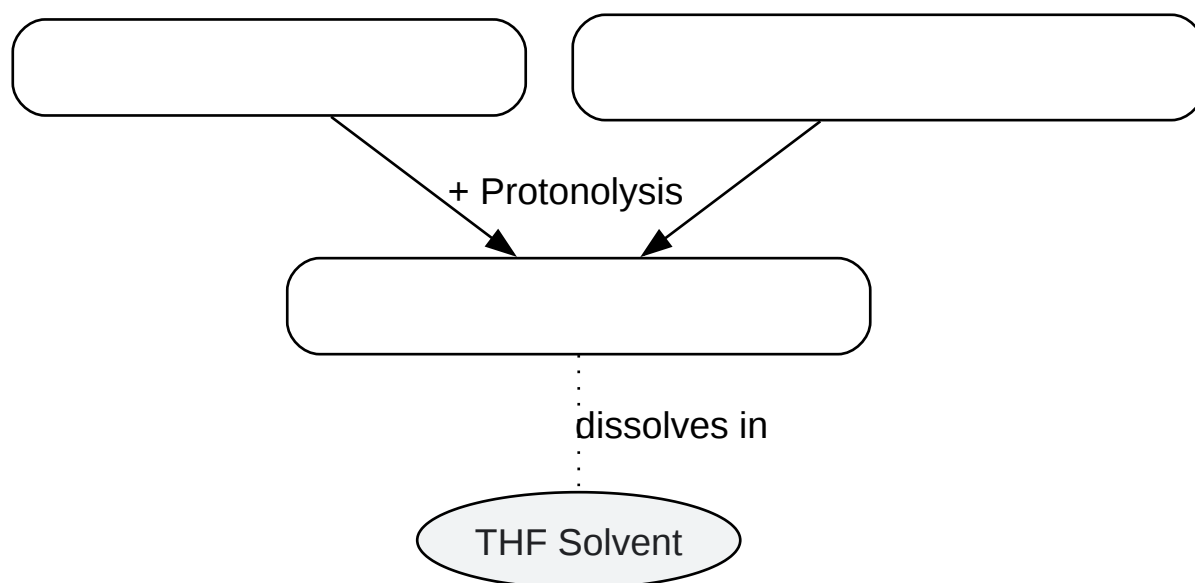
- **Drying:** The purified zinc hydride is dried under high vacuum to yield a fine, white powder. The product should be stored under an inert atmosphere due to its sensitivity to air and moisture.

## Chemical Reactivity and Applications

Zinc hydride's reactivity is centered on the hydridic nature of the Zn-H bond. It and its derivatives are effective reducing agents and have found utility in various catalytic processes.

### Formation of Cationic Zinc Hydrides

Polymeric zinc hydride can be converted into soluble, molecular cationic zinc hydride complexes. These species are often more reactive and serve as versatile catalysts.

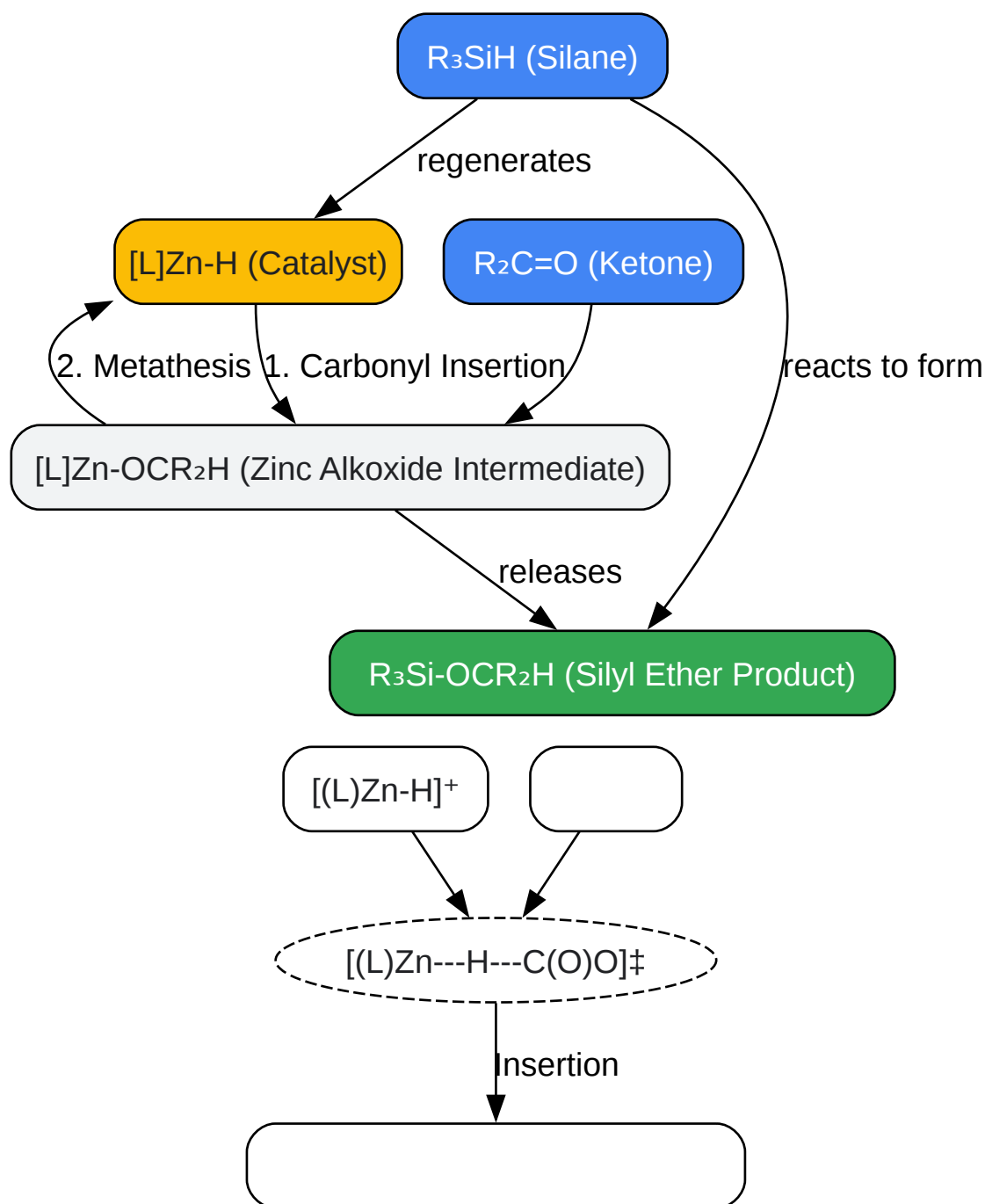


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**Caption:** Synthesis of a soluble cationic zinc hydride complex.

### Catalytic Hydrosilylation of Ketones

Zinc hydride complexes can catalyze the hydrosilylation of carbonyl compounds, a key transformation in organic synthesis for the reduction of aldehydes and ketones to alcohols (after a hydrolysis step).



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## References

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